

CAS number and molecular structure of Piperidine-3-carbonitrile hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Piperidine-3-carbonitrile
hydrochloride*

Cat. No.: *B598280*

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An In-depth Technical Guide to Piperidine-3-carbonitrile Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Piperidine-3-carbonitrile hydrochloride**, a key building block in medicinal chemistry and drug discovery. This document details its chemical identity, molecular structure, relevant quantitative data, a representative synthetic protocol, and its application in the development of therapeutic agents.

Chemical Identity and Molecular Structure

Piperidine-3-carbonitrile hydrochloride is a heterocyclic compound featuring a piperidine ring substituted with a nitrile group at the 3-position. It is typically available as a racemic mixture and as individual enantiomers, which are crucial for the stereospecific synthesis of complex biologically active molecules. The hydrochloride salt form enhances the compound's stability and solubility in aqueous media.

The molecular structure of **Piperidine-3-carbonitrile hydrochloride** is characterized by a saturated six-membered nitrogen-containing ring. The nitrile group at the 3-position is a versatile chemical handle for further synthetic transformations.

Molecular Structure:

Caption: Molecular Structure of **Piperidine-3-carbonitrile Hydrochloride**.

Quantitative Data

The following table summarizes the key chemical identifiers and properties of **Piperidine-3-carbonitrile hydrochloride** and its common stereoisomers.

Property	Value	Citation(s)
Chemical Name	Piperidine-3-carbonitrile hydrochloride	[1][2]
Synonyms	3-Cyanopiperidine hydrochloride	[1]
Molecular Formula	C ₆ H ₁₁ ClN ₂	[1][2][3]
Molecular Weight	146.62 g/mol	[1][2][3]
CAS Number (Racemate)	1199773-75-5	[1][4]
CAS Number (S)-enantiomer	915226-72-1	[3]
CAS Number (R)-enantiomer	1407991-27-8	
Appearance	Solid	[2]
Purity (Typical)	≥95% - 97%	[2][3]
Solubility	Soluble in polar solvents, particularly water.	[2]
Storage	Room temperature, under an inert atmosphere.	[3]

Experimental Protocols

Representative Synthesis of 3-Cyanopiperidine Hydrochloride

A common method for the synthesis of cyanopiperidines is through the dehydration of the corresponding carboxamide. The following is a representative protocol adapted for the synthesis of 3-cyanopiperidine hydrochloride from piperidine-3-carboxamide.

Materials:

- Piperidine-3-carboxamide
- Thionyl chloride (SOCl_2)
- Anhydrous Toluene
- Nitrogen gas supply
- Standard laboratory glassware and stirring equipment

Procedure:

- A solution of piperidine-3-carboxamide is prepared in anhydrous toluene in a round-bottom flask under a nitrogen atmosphere.
- The solution is cooled in an ice bath to 0-5 °C.
- Thionyl chloride (2 to 3 molar equivalents) is added dropwise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by TLC or LC-MS).
- The resulting precipitate, **Piperidine-3-carbonitrile hydrochloride**, is collected by filtration.
- The solid is washed with cold toluene to remove any unreacted starting materials and byproducts.
- The product is then dried under vacuum to yield the final product as a solid.

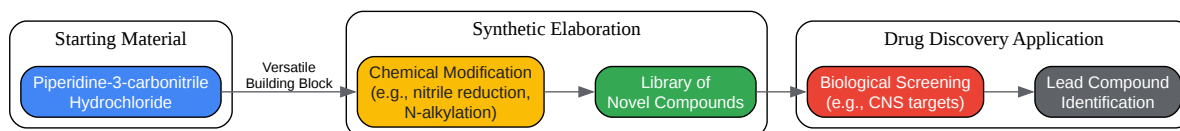
Note: This is a representative protocol and may require optimization for scale and purity requirements. Appropriate safety precautions should be taken when handling thionyl chloride

and other reagents.

Role in Drug Discovery and Development

Piperidine-3-carbonitrile hydrochloride serves as a crucial chiral building block for the synthesis of more complex and biologically active molecules. The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs.

This compound is particularly valuable in the development of ligands for Central Nervous System (CNS) targets. For instance, it has been utilized in the synthesis of dual-acting histamine H₃ and sigma-1 receptor ligands, which are being investigated for the treatment of neuropathic pain and other neurological disorders. The protonated piperidine nitrogen is often essential for forming key interactions, such as salt bridges, with amino acid residues in the binding pockets of target proteins. The nitrile group provides a versatile point for further chemical modifications, allowing for the exploration of a wide chemical space to optimize potency, selectivity, and pharmacokinetic properties.



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Caption: Role of Piperidine-3-carbonitrile HCl in Drug Discovery.

Spectroscopic Data

Detailed spectroscopic data such as ¹H NMR, ¹³C NMR, and Mass Spectrometry are typically available from commercial suppliers upon request. This data is essential for confirming the structure and purity of the compound before its use in synthetic applications. Characteristic signals in ¹³C NMR for the nitrile group are expected to appear around 110-125 ppm.

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- To cite this document: BenchChem. [CAS number and molecular structure of Piperidine-3-carbonitrile hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b598280#cas-number-and-molecular-structure-of-piperidine-3-carbonitrile-hydrochloride]

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